

Proper Disposal Procedures for Filbertone

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Compound of Interest

Compound Name: *Filbertone*
Cat. No.: *B1242023*

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The proper disposal of **Filbertone**, also known as (E)-5-Methyl-2-hepten-4-one, is critical for ensuring laboratory safety, protecting the environment, and maintaining regulatory compliance. As a combustible organic compound, **Filbertone** waste must be managed as hazardous material. Adherence to a strict disposal protocol is mandatory.

Immediate Safety & Handling

Before handling **Filbertone** waste, it is essential to wear appropriate Personal Protective Equipment (PPE) to prevent skin and eye irritation. This includes:

- Safety Goggles: To protect against splashes.
- Chemical-Resistant Gloves: Nitrile or neoprene gloves are recommended.
- Laboratory Coat: To protect clothing and skin.

Work should be conducted in a well-ventilated area or under a chemical fume hood to minimize inhalation of vapors.

Step-by-Step Disposal Protocol

Follow these procedural steps for the safe collection and disposal of **Filbertone** waste.

- Segregation and Collection:
 - Collect all waste containing **Filbertone**, including unused neat material, contaminated solutions, and rinsates, in a dedicated waste container.

- Do not mix **Filbertone** waste with other incompatible chemical waste streams. Check your institution's chemical hygiene plan for specific segregation requirements.
- Container Selection and Labeling:
 - Use a chemically resistant container, such as a high-density polyethylene (HDPE) or glass bottle, with a secure, leak-proof cap.
 - The container must be clearly labeled as "Hazardous Waste."
 - The label must include the full chemical name ("Filbertone" or "5-Methyl-2-hepten-4-one") and a clear description of the contents, including any solvents and their approximate concentrations.
- Waste Accumulation and Storage:
 - Keep the waste container tightly sealed when not in use.
 - Store the container in a designated Satellite Accumulation Area (SAA) or a central Hazardous Waste Storage area.
 - The storage area must be a cool, dry, and well-ventilated location away from ignition sources, as **Filbertone** is a combustible liquid.
- Arranging for Final Disposal:
 - Disposal of **Filbertone** must be conducted through a licensed hazardous waste disposal contractor.
 - Contact your institution's Environmental Health & Safety (EHS) department to schedule a waste pickup. They will manage the final disposal process, which typically involves high-temperature incineration.
 - Crucially, never dispose of **Filbertone** down the drain or in regular solid waste. This is environmentally harmful and violates regulatory standards.

Key Data for Waste Profiling

The following data is essential for completing hazardous waste profiles required by disposal contractors.

Property	Value	Significance for Disposal
Chemical Formula	C ₈ H ₁₄ O	Identifies the basic composition for waste profiling.
Flash Point	65 °C (149 °F) - Closed Cup	Classifies the material as a combustible liquid.
Boiling Point	176 - 177 °C (349 - 351 °F)	Indicates the temperature at which it becomes a vapor.
Density	0.857 g/cm ³ at 25 °C (77 °F)	Needed for waste manifest calculations by volume/weight.
Environmental Hazard	Harmful to aquatic life.	Reinforces the prohibition of drain or land disposal.

Filbertone Disposal Workflow

The following diagram outlines the decision-making process and required steps for the proper disposal of **Filbertone** waste in a laboratory setting.



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Caption: Workflow for the safe collection, storage, and disposal of **Filbertone** waste.

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